

An In-depth Technical Guide to 1-methyl-1H-pyrrole-3-carboxylic acid

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Compound of Interest

Compound Name: 1-methyl-1H-pyrrole-3-carboxylic acid

Cat. No.: B1312582

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This technical guide provides a comprehensive overview of **1-methyl-1H-pyrrole-3-carboxylic acid**, including its chemical identifiers, physicochemical properties, synthesis, and spectral characterization. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Identifiers and Physicochemical Properties

1-methyl-1H-pyrrole-3-carboxylic acid is a substituted pyrrole derivative. Its unique structural features make it a valuable building block in medicinal chemistry.

Table 1: Chemical Identifiers for **1-methyl-1H-pyrrole-3-carboxylic acid**

Identifier	Value
CAS Number	36929-61-0 [1]
Molecular Formula	C ₆ H ₇ NO ₂ [1]
IUPAC Name	1-methyl-1H-pyrrole-3-carboxylic acid [1]
InChI	InChI=1S/C6H7NO2/c1-7-3-2-5(4-7)6(8)9/h2-4H,1H3,(H,8,9) [1]
InChIKey	OONDRKVHFCQDCG-UHFFFAOYSA-N [1]
SMILES	CN1C=CC(=C1)C(=O)O [2]
PubChem CID	10154054 [1]

Table 2: Physicochemical Properties of **1-methyl-1H-pyrrole-3-carboxylic acid**

Property	Value
Molecular Weight	125.13 g/mol [1]
Boiling Point	276.6 °C at 760 mmHg
Physical Form	Solid
Purity	Typically available at 97%
Storage Temperature	Room temperature
XLogP3-AA	0.2 [1]
Topological Polar Surface Area	42.2 Å ² [1]
Hydrogen Bond Donor Count	1 [1]
Hydrogen Bond Acceptor Count	2 [1]
Rotatable Bond Count	1 [1]

Synthesis Protocol

A common and efficient method for the synthesis of **1-methyl-1H-pyrrole-3-carboxylic acid** is through the hydrolysis of its corresponding methyl ester, methyl 1-methyl-1H-pyrrole-3-carboxylate. This reaction can be carried out under acidic or basic conditions.^[3] The alkaline hydrolysis (saponification) is often preferred as it is generally an irreversible reaction, leading to higher yields.^[3]

Experimental Protocol: Alkaline Hydrolysis of Methyl 1-methyl-1H-pyrrole-3-carboxylate

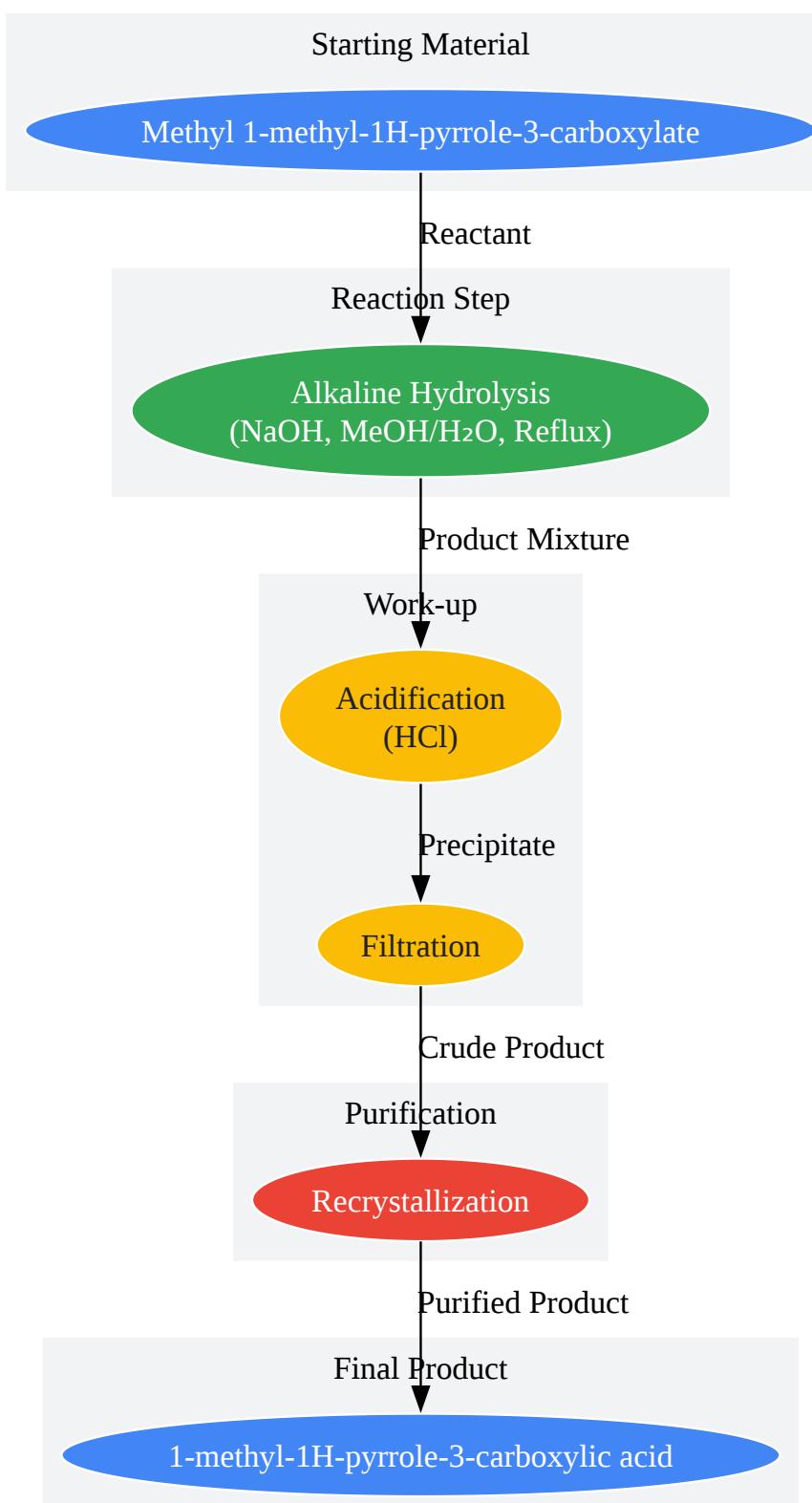
- Materials:

- Methyl 1-methyl-1H-pyrrole-3-carboxylate
- Sodium hydroxide (NaOH)
- Methanol (MeOH)
- Water (H₂O)
- Hydrochloric acid (HCl, for acidification)
- Dichloromethane (DCM) or other suitable organic solvent for extraction
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄) for drying

- Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve methyl 1-methyl-1H-pyrrole-3-carboxylate in a mixture of methanol and an aqueous solution of sodium hydroxide.
- Heat the mixture to reflux and maintain for a period of 1-3 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the methanol under reduced pressure using a rotary evaporator.

- The remaining aqueous solution is then cooled in an ice bath and acidified to a pH of approximately 3-4 with hydrochloric acid. This will precipitate the carboxylic acid.
- The precipitated **1-methyl-1H-pyrrole-3-carboxylic acid** is collected by vacuum filtration.
- The crude product can be purified by recrystallization from a suitable solvent system, such as ethanol/water.
- The purified product should be dried under vacuum to yield a solid.

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Caption: A workflow diagram for the spectroscopic characterization of **1-methyl-1H-pyrrole-3-carboxylic acid**.

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References

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- 3. chem.libretexts.org [chem.libretexts.org]
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